

Thermochemical Properties of 5-Heptenoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 5-Heptenoic acid

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This technical guide provides a comprehensive overview of the available thermochemical data for **5-heptenoic acid**. Due to the limited availability of direct experimental data for this specific unsaturated carboxylic acid, this document also presents data for its saturated analogue, n-heptanoic acid, for comparative purposes. Furthermore, it details the established experimental protocols for determining key thermochemical properties such as enthalpy of formation, entropy, and heat capacity.

Data Presentation

A thorough search of scientific literature and databases reveals a lack of readily available, experimentally determined thermochemical data specifically for **5-heptenoic acid**. However, data for its saturated counterpart, n-heptanoic acid, is well-documented and provides a useful reference.

Table 1: Thermochemical Data for n-Heptanoic Acid (Saturated Analogue)

Property	Symbol	State	Value	Units	Reference(s)
Enthalpy of Formation	$\Delta_f H^\circ$	Liquid	-611.49 ± 0.59	kJ/mol	[1]
Gas	-539.5 ± 1.6	kJ/mol	[1]		
Standard Entropy	S°	Liquid	337.8 ± 1.7	J/mol·K	[2]
Heat Capacity (Constant Pressure)	C_p	Liquid	255.4 ± 1.3	J/mol·K	[2]
Enthalpy of Vaporization	$\Delta_{\text{vap}} H^\circ$	72. \pm 1.5	kJ/mol	[1]	
Enthalpy of Fusion	$\Delta_{\text{fus}} H$	22.0 \pm 0.4	kJ/mol	[3]	

Note: The data presented above is for n-heptanoic acid (C₇H₁₄O₂), the fully saturated analogue of **5-heptenoic acid** (C₇H₁₂O₂). The presence of a double bond in **5-heptenoic acid** will influence its thermochemical properties. For instance, the enthalpy of formation is expected to be less negative (more positive) than that of the corresponding saturated acid.

While direct experimental values for **5-heptenoic acid** are not available in the searched literature, computational chemistry methods can provide estimations. Techniques such as the G3MP2 method have been shown to be in excellent agreement with experimental results for unsaturated esters of carboxylic acids and could be applied to **5-heptenoic acid** for reliable theoretical predictions.[4]

Experimental Protocols

The determination of thermochemical data for a liquid organic compound like **5-heptenoic acid** involves several key experimental techniques.

Enthalpy of Formation ($\Delta_f H^\circ$)

The standard enthalpy of formation of a liquid organic compound is typically determined indirectly through combustion calorimetry.

- Combustion Calorimetry:
 - Principle: The substance is completely combusted in a high-pressure oxygen atmosphere within a bomb calorimeter. The heat released during the combustion (enthalpy of combustion, $\Delta_c H^\circ$) is measured by observing the temperature change of the surrounding water bath.
 - Procedure:
 1. A precisely weighed sample of **5-heptenoic acid** is placed in a crucible inside a combustion bomb.
 2. The bomb is sealed and pressurized with pure oxygen.
 3. The bomb is placed in a calorimeter containing a known mass of water.
 4. The initial temperature of the water is recorded.
 5. The sample is ignited electrically.
 6. The final temperature of the water is recorded after thermal equilibrium is reached.
 7. The enthalpy of combustion is calculated from the temperature rise and the heat capacity of the calorimeter system.
 - Calculation of $\Delta_f H^\circ$: The standard enthalpy of formation is then calculated using Hess's Law, from the experimentally determined enthalpy of combustion and the known standard enthalpies of formation of the combustion products (CO₂ and H₂O).

Heat Capacity (C_p)

The heat capacity of a liquid can be measured using various calorimetric techniques, with Differential Scanning Calorimetry (DSC) being a common and accurate method.^[5]

- Differential Scanning Calorimetry (DSC):

- Principle: DSC measures the difference in heat flow required to increase the temperature of a sample and a reference.[5]
- Procedure:
 1. A small, accurately weighed sample of **5-heptenoic acid** is hermetically sealed in a sample pan. An empty pan is used as a reference.
 2. The sample and reference pans are placed in the DSC cell.
 3. The cell is heated at a constant rate over the desired temperature range.
 4. The differential heat flow between the sample and the reference is recorded as a function of temperature.
 5. The heat capacity is calculated by comparing the heat flow signal of the sample to that of a known standard (e.g., sapphire) under the same conditions.[5]

Standard Entropy (S°)

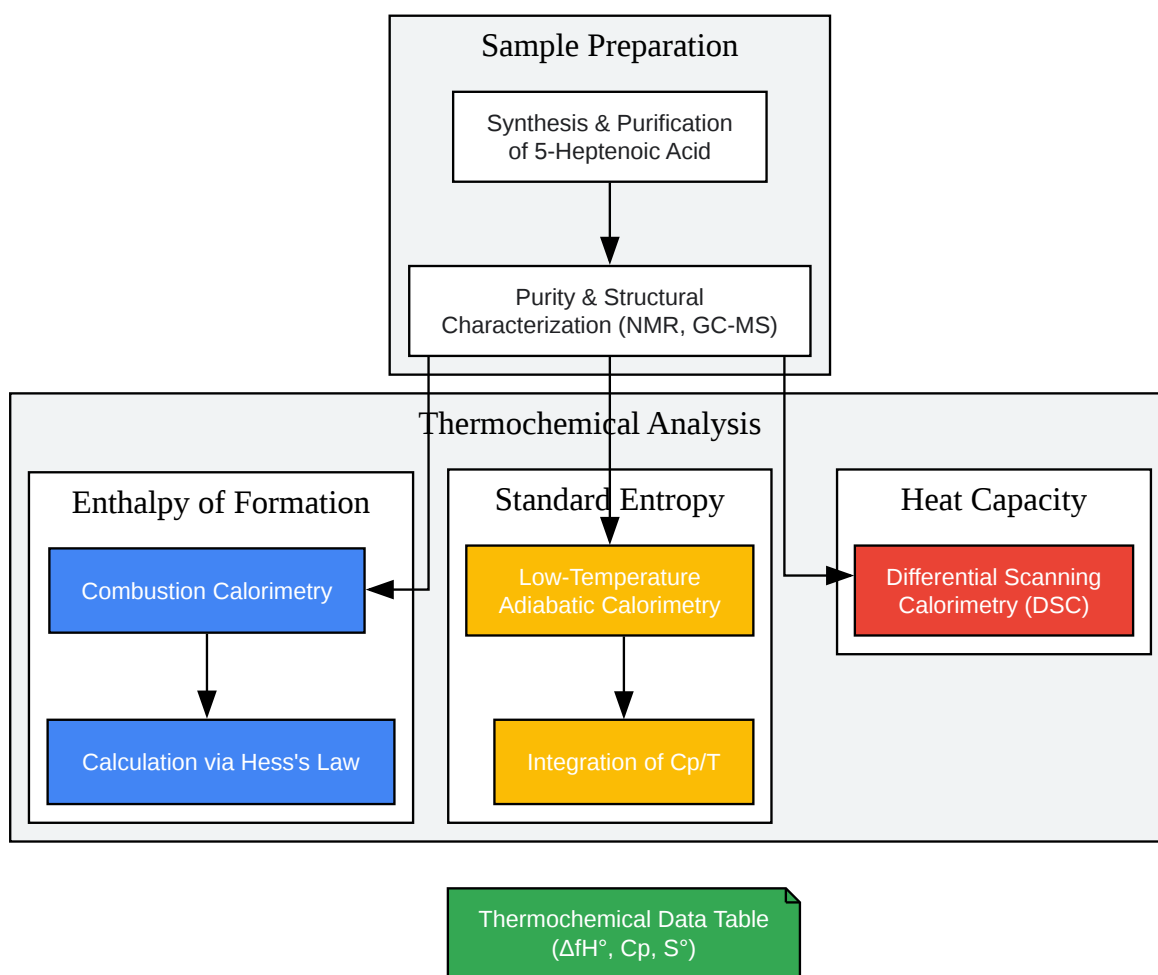
The absolute entropy of a substance is determined from heat capacity measurements from near absolute zero to the desired temperature.

- Calorimetric Measurement from Low Temperature:
 - Principle: Based on the third law of thermodynamics, the entropy of a perfect crystal at absolute zero is zero. The entropy at a given temperature is calculated by integrating the heat capacity divided by the temperature (C_p/T) from 0 K to that temperature, accounting for the entropy changes at any phase transitions.[6]
 - Procedure:
 1. The heat capacity of **5-heptenoic acid** is measured using an adiabatic calorimeter from a very low temperature (e.g., near 0 K) up to the temperature of interest.
 2. If any phase transitions (e.g., melting) occur, the enthalpy of that transition is measured.

- Calculation: The standard entropy is calculated using the following equation: $S^\circ(T) = \int_{0 \text{ to } T} (C_p/T) dT + \Delta_{\text{trs}}S^\circ$ where $\Delta_{\text{trs}}S^\circ$ is the entropy of any phase transition occurring below the temperature T .

Mandatory Visualization

The following diagram illustrates a general experimental workflow for the determination of the key thermochemical properties of a liquid organic acid like **5-heptenoic acid**.



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Caption: Experimental workflow for thermochemical data determination.

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References

- 1. Heptanoic acid [webbook.nist.gov]
- 2. Heptanoic acid [webbook.nist.gov]
- 3. Heptanoic acid [webbook.nist.gov]
- 4. Structure-energy relationships in unsaturated esters of carboxylic acids. Thermochemical measurements and ab initio calculations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. chem.libretexts.org [chem.libretexts.org]
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